

Personal protective equipment for handling JTV-519 hemifumarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JTV-519 hemifumarate

Cat. No.: B8050390

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Essential Safety and Handling Guide for JTV-519 Hemifumarate

This document provides crucial safety and logistical information for the handling and disposal of **JTV-519 hemifumarate** (also known as K201 hemifumarate), a research compound with antiarrhythmic and cardioprotective properties.^{[1][2][3]} It is intended for researchers, scientists, and drug development professionals.

Compound Information and Hazard Assessment

JTV-519 is a 1,4-benzothiazepine derivative that acts as a ryanodine receptor (RyR) inhibitor, stabilizing the RyR2 channel in its closed conformation. While a specific Safety Data Sheet (SDS) for **JTV-519 hemifumarate** is not readily available in the provided search results, its nature as a chemical powder warrants caution. The GHS labeling for the base compound, JTV-519, includes an environmental hazard pictogram, with a warning statement for being very toxic to aquatic life with long-lasting effects.^[4] Therefore, appropriate handling and disposal are critical to prevent environmental contamination.

Physical and Chemical Properties:

Property	Value	Source
Chemical Formula	C ₂₅ H ₃₂ N ₂ O ₂ S·C ₄ H ₄ O ₄	
Molecular Weight	540.67 g/mol	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at +4°C (as solid)	
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[2]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **JTV-519 hemifumarate**.^[5]

The following table summarizes the recommended PPE for handling this compound.

Task	Recommended Personal Protective Equipment (PPE)	Rationale
Handling Solid Powder (Weighing, Aliquoting)	Respiratory Protection: NIOSH-approved respirator (e.g., N95) or work in a certified chemical fume hood. [6][7] Eye Protection: Chemical safety goggles.[6][8][9] Hand Protection: Chemical-resistant gloves (e.g., nitrile).[6][8] Body Protection: Lab coat, long pants, and closed-toe shoes. [5]	To prevent inhalation of fine particles, eye contact, and skin exposure.
Handling Stock Solutions (Diluting, Pipetting)	Eye Protection: Chemical safety goggles or safety glasses with side shields.[6][9] Hand Protection: Chemical-resistant gloves (e.g., nitrile). [8] Body Protection: Lab coat and closed-toe shoes.	To protect against splashes and direct skin contact with the dissolved compound.

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation of Stock Solutions

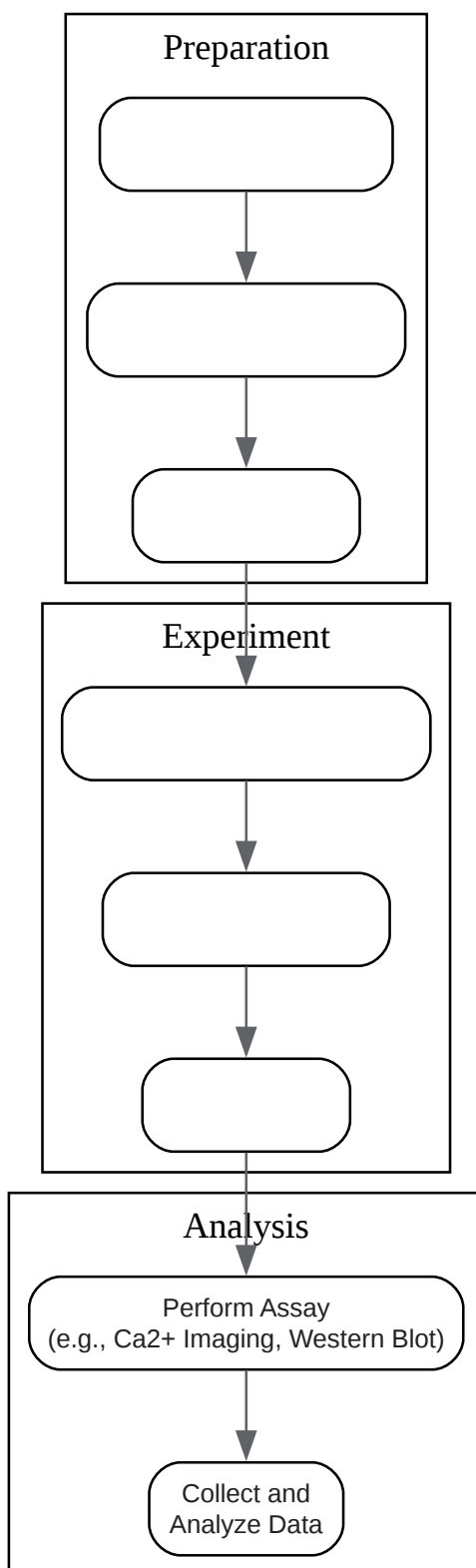
A generalized protocol for preparing a stock solution of **JTV-519 hemifumarate** is as follows:

- Work Area Preparation: Ensure all work is conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.
- PPE: Don the appropriate PPE as outlined in the table above for handling solid powder.

- Weighing: Carefully weigh the desired amount of **JTV-519 hemifumarate** powder using an analytical balance. Minimize the creation of dust.
- Dissolving: Add the appropriate volume of DMSO to the powder to achieve the desired stock concentration (e.g., up to 100 mM). Vortex briefly until fully dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C for up to one month or -80°C for up to six months.[\[2\]](#)

3.2. Experimental Workflow

The following diagram illustrates a typical experimental workflow for using **JTV-519 hemifumarate** in a cell-based assay.



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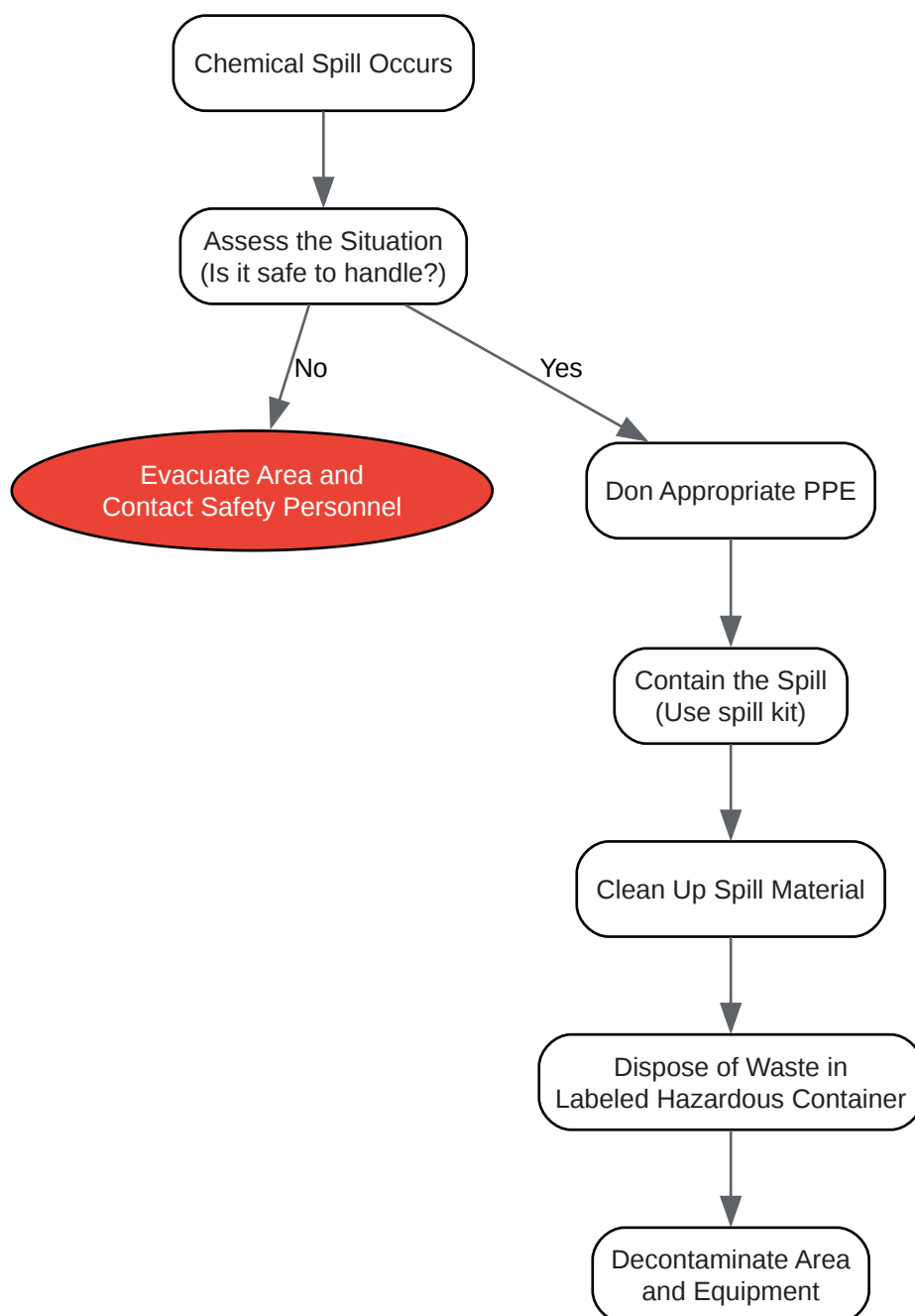
Caption: General experimental workflow for **JTV-519 hemifumarate**.

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[10\]](#)

- Solid Waste: Collect any unused **JTV-519 hemifumarate** powder and contaminated consumables (e.g., weigh boats, pipette tips) in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Solvent-Based Solutions: Unused stock solutions in DMSO should be collected in a designated, labeled container for non-halogenated organic solvent waste.[\[11\]](#) Do not mix with aqueous waste.
 - Aqueous Solutions: Aqueous solutions containing **JTV-519 hemifumarate** should be collected in a separate, labeled hazardous waste container. Due to its fumarate salt form, the pH of the waste should be considered. If necessary, neutralize acidic or basic aqueous waste before collection, being mindful of any potential reactions.[\[12\]](#)
- Spill Management: In case of a spill, assess the situation. If it is safe to do so, use a spill kit to contain and absorb the material.[\[11\]](#) Dispose of the cleanup materials as hazardous waste.

The following diagram outlines a logical approach to handling a chemical spill.



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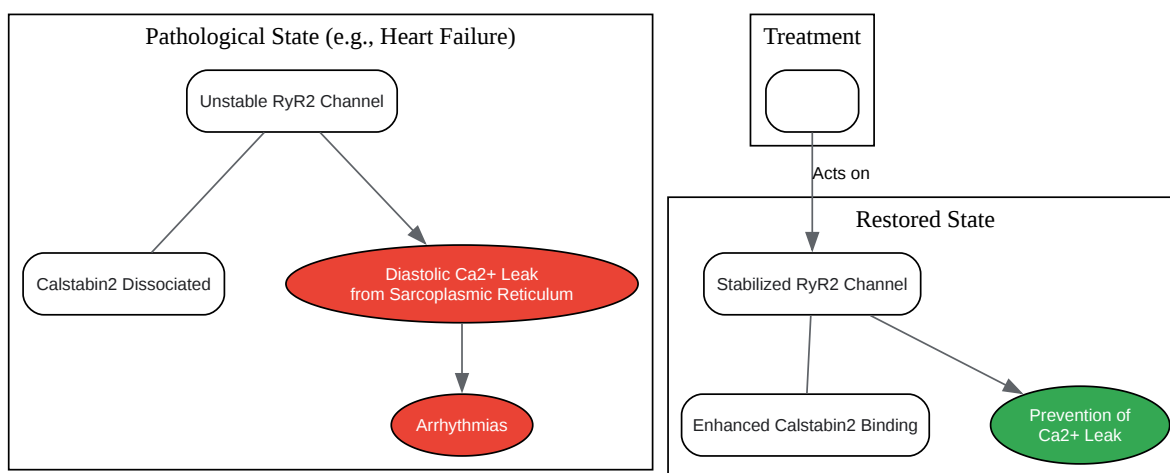
Caption: Decision workflow for handling a chemical spill.

Mechanism of Action: Signaling Pathway

JTV-519 acts by stabilizing the ryanodine receptor 2 (RyR2), a calcium release channel in the sarcoplasmic reticulum (SR) of cardiac myocytes.[4] In pathological conditions like heart failure, RyR2 can become unstable, leading to a diastolic Ca^{2+} leak from the SR, which can trigger

arrhythmias.[4][13] JTV-519 is thought to enhance the binding of calstabin2 (also known as FKBP12.6) to RyR2, which stabilizes the channel in its closed state and prevents this harmful Ca^{2+} leak.[14][15]

The diagram below illustrates this proposed mechanism.



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Caption: Mechanism of action of JTV-519 on the RyR2 channel.

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- To cite this document: BenchChem. [Personal protective equipment for handling JTV-519 hemifumarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8050390#personal-protective-equipment-for-handling-jtv-519-hemifumarate]

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